

Dicrotophos: A Technical Guide to its Environmental Fate and Transport Mechanisms

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Compound of Interest

Compound Name: Dicrotophos

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Introduction

Dicrotophos is an organophosphate insecticide characterized by its systemic and contact activity against a wide range of agricultural pests. Understanding its behavior in the environment is paramount for assessing its potential ecological impact and for the development of safer alternatives. This technical guide provides an in-depth analysis of the environmental fate and transport mechanisms of **dicrotophos**, compiling quantitative data, detailing experimental protocols, and visualizing key pathways to support research and development efforts in this field.

Data Summary

The environmental persistence and mobility of **dicrotophos** are governed by a combination of its physicochemical properties and its susceptibility to various degradation processes. The following tables summarize key quantitative data related to its environmental fate.

Table 1: Physicochemical Properties of Dicrotophos

Property	Value	Temperature (°C)	Reference(s)
Molecular Weight	237.21 g/mol	N/A	[1]
Water Solubility	Miscible	20	[2]
Vapor Pressure	9.3 mPa (technical) 1×10^{-4} mmHg (technical) 6.98×10^{-5} mmHg (pure) 1.6×10^{-4} mmHg	20 20 20 25	[1][2]
Henry's Law Constant	5.03×10^{-11} atm·m ³ /mol	25	[3]
Log Octanol-Water Partition Coefficient (Log P)	-0.5	20	[2]

Table 2: Degradation of Dicrotophos in Soil

Condition	Half-life (DT ₅₀)	Soil Type	Reference(s)
Aerobic	3 days	Hanford Sandy Loam	[1]
Anaerobic	7 days	Hanford Sandy Loam	[4]

Table 3: Hydrolysis of Dicrotophos in Water

pH	Half-life (DT ₅₀)	Temperature (°C)	Reference(s)
5	117 days	25	[1]
7	72 days	25	[1]
9	28 days	25	[1]
1.1	100 days	38	[1]
9.1	50 days	38	[1]

Table 4: Soil Adsorption of Dicrotophos

Soil Type	Koc (mL/g)	Classification	Reference(s)
Various	16 - 188	Very High to Moderate Mobility	[3]

Environmental Fate and Transport Mechanisms

The environmental behavior of **dicrotophos** is a complex interplay of degradation and transport processes.

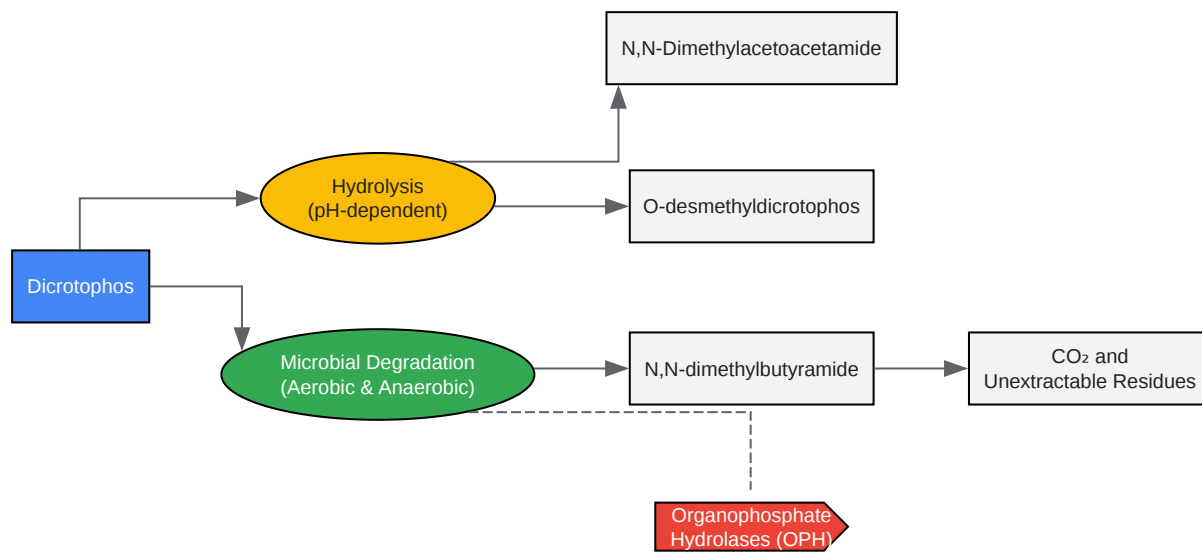
Degradation Pathways

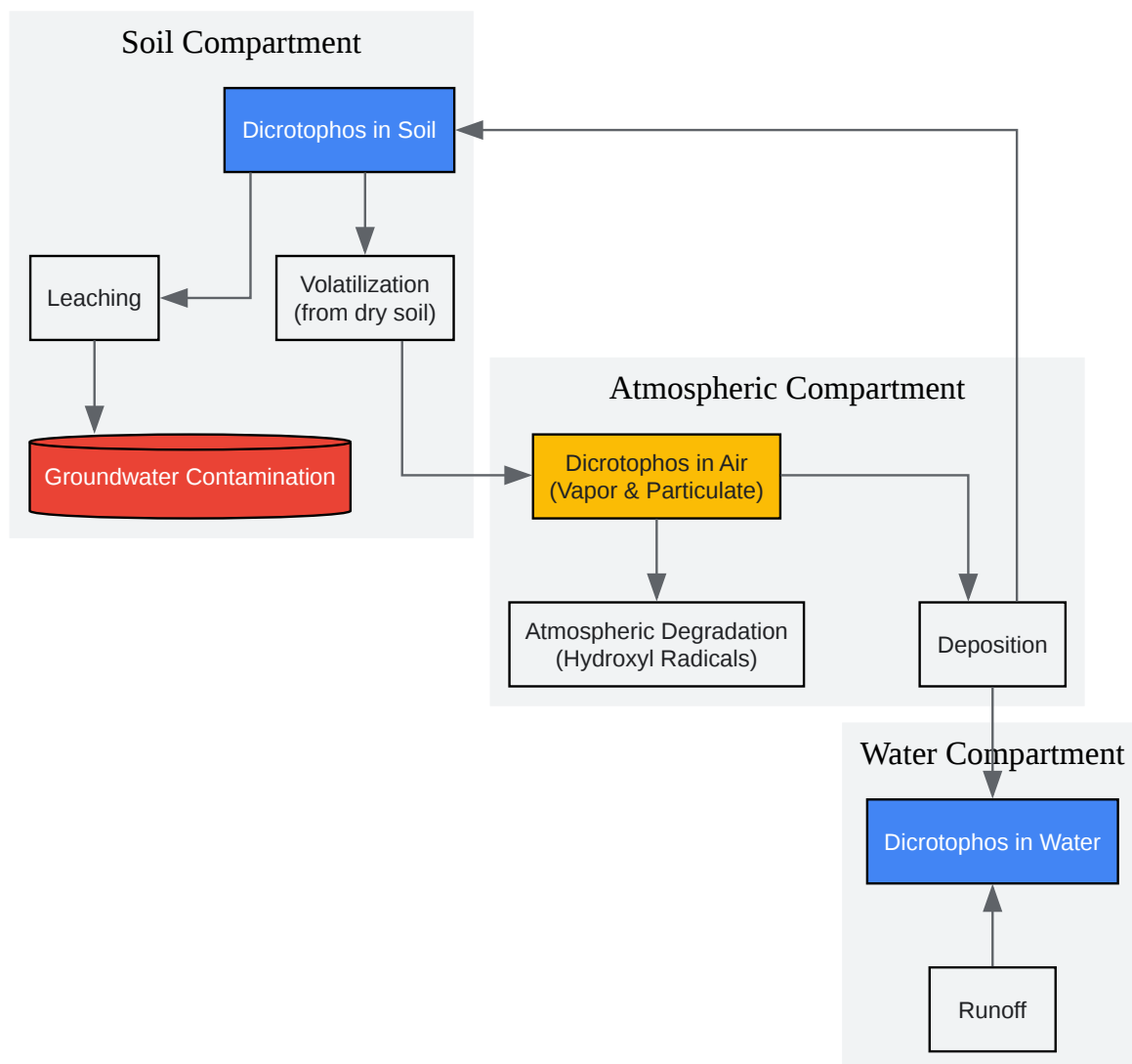
Dicrotophos degradation occurs primarily through hydrolysis and microbial metabolism. Photolysis is not considered a significant degradation pathway[1].

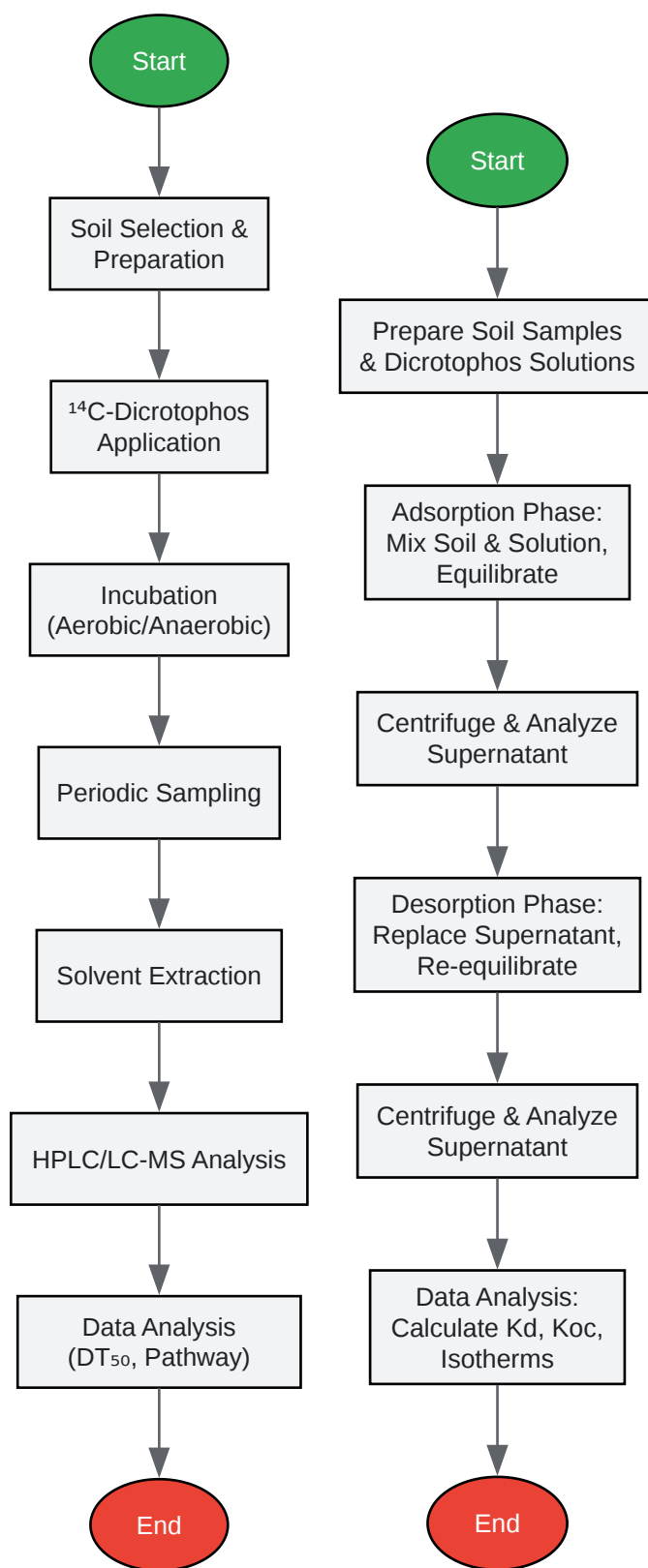
Hydrolysis: The breakdown of **dicrotophos** in water is pH-dependent, with faster degradation occurring under alkaline conditions[1]. The primary hydrolytic degradation products are N,N-Dimethylacetoacetamide and O-desmethyldicrotophos[1].

Microbial Degradation: In soil, **dicrotophos** is rapidly degraded under both aerobic and anaerobic conditions[1]. The primary mechanism is microbial metabolism, where microorganisms utilize the compound as a source of carbon and phosphorus.

Organophosphate hydrolases (OPH), also known as phosphotriesterases, play a crucial role in the initial step of degradation by cleaving the phosphate ester bond[1][5]. This enzymatic hydrolysis is a key detoxification step[1][5]. Subsequent reactions involve the conversion of the dimethylamino group to an N-oxide, which is then further degraded through demethylation and hydrolysis[1]. The major soil metabolite identified is N,N-dimethylbutyramide[1].







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References

- 1. academic.oup.com [academic.oup.com]
- 2. epa.gov [epa.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Frontiers | Enzymatic Bioremediation of Organophosphate Compounds—Progress and Remaining Challenges [frontiersin.org]
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